

ammonium nonanoate rainfastness and reapplication intervals

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Compound Focus: Ammonium nonanoate

CAS No.: 63718-65-0

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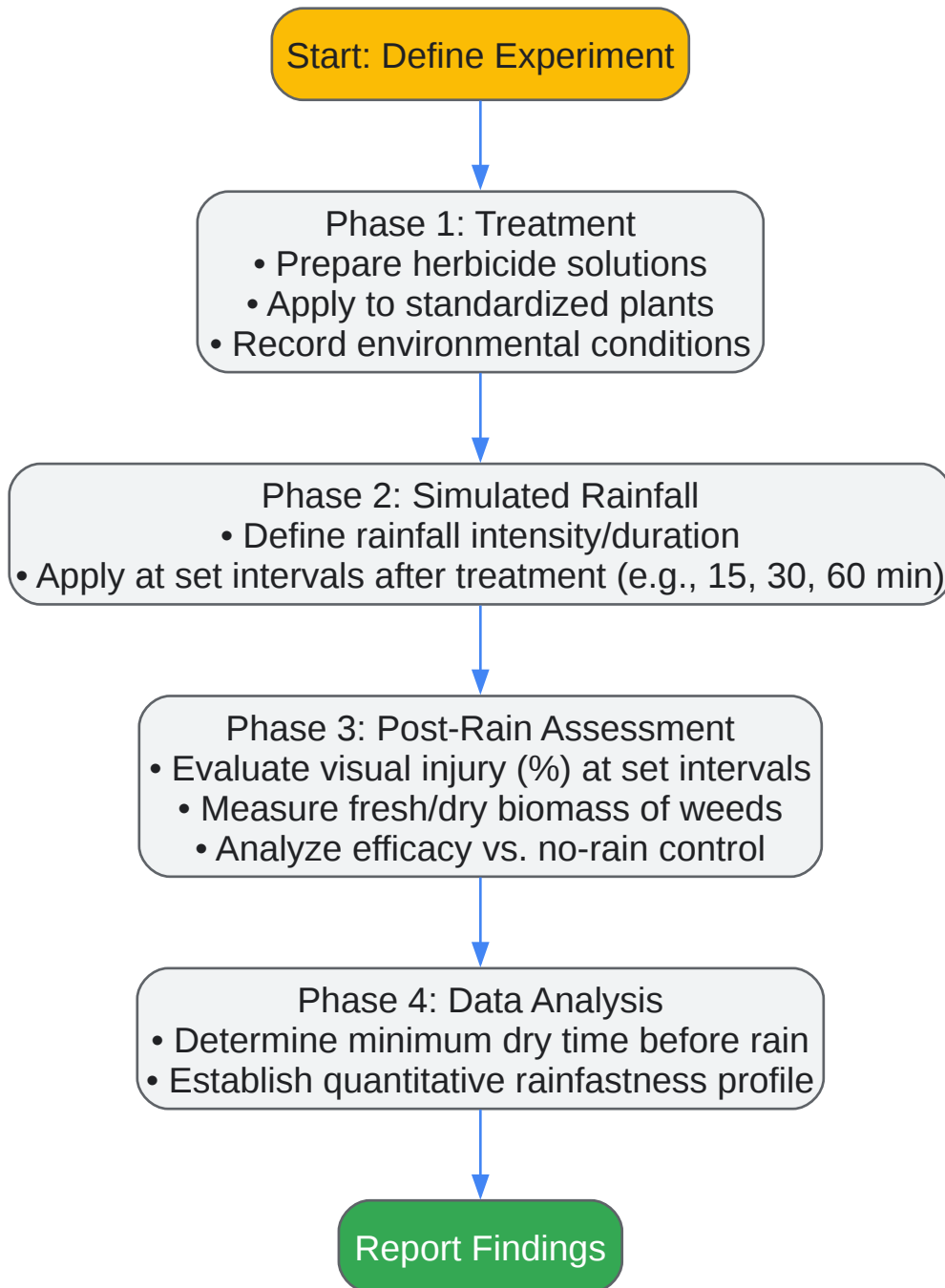
Herbicide Properties & Usage Guidelines

The table below summarizes the available information on **ammonium nonanoate** related to rainfastness and reapplication.

Parameter	Description / Value	Notes & Application Context
General Rainfastness	Negligible leaching & volatility [1] [2]	Suggests good resistance to washoff once dry, though direct rainfastness rating is not specified.
Soil Activity & Residual	No soil residual activity or root uptake [2]	Activity is limited to contacted plant surfaces.
Soil Degradation (DT ₅₀)	~1.0 day [1]	Rapid degradation in soil; non-persistent.
Reapplication Guidance	Apply as re-growth is observed [2]	Interval depends on weed species, size, and environmental conditions.

Experimental Protocol for Determining Rainfastness

For rigorous research purposes, you can adapt this general experimental workflow to generate specific data on **ammonium nonanoate**. The following diagram outlines the key phases of a rainfastness study.



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Phase 1: Treatment Application

- **Herbicide Preparation:** Prepare **ammonium nonanoate** solutions at different concentrations (e.g., 3-15% v/v, as per label for spot treatment) [2]. Include a non-ionic surfactant if required by the experimental design.
- **Plant Material:** Use standardized, susceptible weed species (e.g., small, succulent broadleaf weeds) grown in uniform conditions [2].
- **Application:** Apply herbicide using a laboratory track sprayer to ensure even coverage. Record temperature, humidity, and light conditions at the time of application.

Phase 2: Simulated Rainfall

- **Rainfall Simulation:** Use a rainfall simulator to apply a standardized volume of water (e.g., 10-20 mm) over a set duration.
- **Variable Interval:** Subject different treatment groups to simulated rainfall at varying intervals after herbicide application (e.g., 15, 30, 60, 90 minutes) to determine the critical drying time.

Phase 3: Efficacy Assessment

- **Visual Assessment:** Evaluate and photograph percent visual injury (e.g., desiccation, water-soaking) at 1, 3, 7, and 14 days after treatment (DAT) [2].
- **Biomass Measurement:** At the end of the trial (e.g., 14 DAT), harvest the above-ground biomass of the weeds and measure fresh and dry weight. Calculate the percentage reduction compared to an untreated control.
- **Data Comparison:** Compare injury ratings and biomass reduction from the rain-treated groups against a control group that received herbicide but no simulated rain.

FAQ & Troubleshooting Guide

Q1: What is the minimum safe reapplication interval for ammonium nonanoate? There is no universally defined safe interval. Reapplication should be conducted **only when re-growth of the target weeds is observed** [2]. The need for reapplication often indicates that the initial application was insufficient, possibly due to incomplete coverage, large weed size, or unsuitable weather conditions.

Q2: What factors most influence the performance and rainfastness of ammonium nonanoate?

- **Coverage:** This is a **contact herbicide** with no systemic activity. Complete and thorough spray coverage is essential for efficacy [2].

- **Weed Size and Type:** It is most effective on **young, succulent weeds**. Older annuals, perennials, and grasses are more difficult to control and may only suffer foliar necrosis without plant death [2].
- **Environmental Conditions:** Application during **warm, dry weather** provides the most rapid results and likely promotes faster drying, enhancing rainfastness. Performance is reduced in cold weather [2].

Q3: Our initial application was ineffective. Should we immediately reapply? First, diagnose the cause of failure before reapplying.

- **If poor coverage is suspected:** Improve coverage techniques and reapply to re-grown tissue.
- **If weed size was too large:** Consider using a higher concentration within the labeled range for the reapplication [2].
- **If environmental conditions were poor:** Reapply when conditions are warm and dry.

Conclusion and Research Notes

In summary, while **ammonium nonanoate** is characterized by **negligible volatility and no soil residual activity**, its precise rainfastness profile requires further empirical determination. The provided experimental protocol offers a framework for generating the quantitative data needed for scientific and development purposes.

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References

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2. Scythe (pelargonic acid) and Axex (ammonium) | NC State... nonanoate [content.ces.ncsu.edu]

To cite this document: Smolecule. [ammonium nonanoate rainfastness and reapplication intervals].

Smolecule, [2026]. [Online PDF]. Available at:

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